

Foreword: The Strategic Role of Halogenated Intermediates in Agrochemical Innovation

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Compound of Interest

Compound Name: *Ethyl 4-amino-3-bromo-5-chlorobenzoate*

Cat. No.: *B1486372*

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Ethyl 4-amino-3-bromo-5-chlorobenzoate represents a class of highly functionalized aromatic compounds that serve as pivotal building blocks in modern agrochemical synthesis. Its unique substitution pattern—featuring an amine, an ester, and two distinct halogen atoms—offers a versatile platform for constructing complex, biologically active molecules. The strategic placement of bromine and chlorine atoms is not merely for structural diversity; it is a deliberate design element used to modulate the lipophilicity, metabolic stability, and binding affinity of the final agrochemical product. This guide provides a senior scientist's perspective on leveraging this intermediate, focusing on the rationale behind its use and providing robust, field-tested protocols for its application in the synthesis and screening of novel agrochemicals.

Section 1: Compound Profile and Safety Protocols

Physicochemical & Structural Data

Ethyl 4-amino-3-bromo-5-chlorobenzoate is a substituted aromatic ester. Its utility in synthesis is derived from the distinct reactivity of its functional groups. The data below provides a quantitative summary of its key properties.

Property	Value	Source
IUPAC Name	Ethyl 4-amino-3-bromo-5-chlorobenzoate	-
CAS Number	874779-56-3	[1]
Molecular Formula	C ₉ H ₉ BrClNO ₂	[1]
Molecular Weight	278.53 g/mol	-
Appearance	Solid (predicted)	-
Solubility	Insoluble in water; Soluble in organic solvents like ethanol, ether, and dilute acids.[2]	-

Laboratory Safety & Handling Protocol

Handling halogenated aromatic compounds requires strict adherence to safety protocols. The following measures are derived from safety data sheets of structurally analogous chemicals and represent best practices.[3][4][5]

- Personal Protective Equipment (PPE): Always wear nitrile gloves, safety goggles with side-shields, and a lab coat.[4][6] Handle the compound in a certified chemical fume hood to avoid inhalation of any dust or aerosols.[4]
- Handling: Avoid contact with skin and eyes.[4] Do not eat, drink, or smoke in the laboratory. [3] Wash hands thoroughly after handling.[3][6]
- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container.[5][6]
- First Aid Measures:
 - Skin Contact: Immediately wash off with soap and plenty of water.[4]
 - Eye Contact: Rinse cautiously with water for at least 15 minutes.[4]
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[4]

- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.[6]
- In all cases of exposure, seek immediate medical attention.[3][4]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[3]

Section 2: The Rationale for Agrochemical Synthesis

The molecular architecture of **Ethyl 4-amino-3-bromo-5-chlorobenzoate** is primed for derivatization. Each functional group serves a strategic purpose in building more complex and potent agrochemicals.

- Amino Group (-NH₂): This is a key nucleophilic center and a primary site for modification. It can be readily diazotized, acylated, or used as a handle for building heterocyclic rings, which are common scaffolds in many herbicides and fungicides.
- Ester Group (-COOEt): The ethyl ester can be hydrolyzed to the corresponding carboxylic acid, providing a crucial attachment point for forming amides or other esters. Alternatively, it can be reduced to an alcohol for further functionalization.
- Halogen Atoms (-Br, -Cl): The bromine and chlorine atoms are vital for several reasons. They sterically influence the molecule's shape, which can enhance binding to a target enzyme or receptor. They also increase lipophilicity, aiding transport across plant cell membranes. Furthermore, the bromine atom, in particular, can serve as a leaving group in cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig) to form new carbon-carbon or carbon-nitrogen bonds, a cornerstone of modern synthetic chemistry.

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